

An In-depth Technical Guide to 3,5-Dibromo-4-methylanisole

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Compound of Interest

Compound Name: 3,5-Dibromo-4-methylanisole

Cat. No.: B084745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **3,5-Dibromo-4-methylanisole**. The information is curated for professionals in research and development, with a focus on data presentation, experimental context, and logical relationships.

Core Compound Information

CAS Number: 14542-71-3^[1]^[2]

IUPAC Name: 2,6-Dibromo-4-methoxytoluene^[3]^[4]

Also known as: Anisole, 3,5-dibromo-4-methyl-^[3]^[4]

This compound is a halogenated aromatic ether, a class of molecules with diverse applications in organic synthesis and potential biological activities.

Physicochemical Properties

A summary of the key physicochemical properties for **3,5-Dibromo-4-methylanisole** is presented in Table 1. At present, experimental data on properties such as melting and boiling points are not readily available in the surveyed literature.

Property	Value	Source
CAS Number	14542-71-3	[1][2]
Molecular Formula	C ₈ H ₈ Br ₂ O	[3][5]
Molecular Weight	279.96 g/mol	[3][5]
Purity	96+%	[1]

Spectroscopic Data

Detailed spectroscopic information is crucial for the identification and characterization of **3,5-Dibromo-4-methylanisole**.

Mass Spectrometry

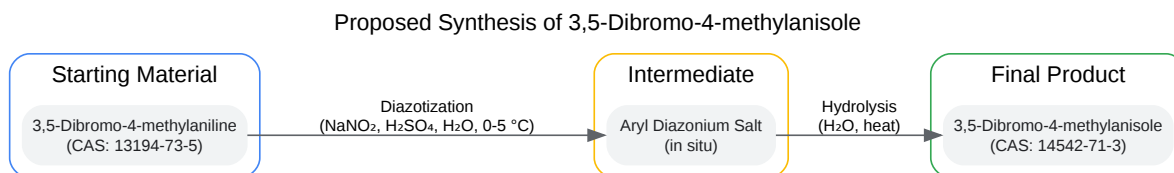
The mass spectrum (electron ionization) for **3,5-Dibromo-4-methylanisole** is available and provides key information about its molecular weight and fragmentation pattern.[3]

Synthesis of 3,5-Dibromo-4-methylanisole

While a specific, detailed experimental protocol for the synthesis of **3,5-Dibromo-4-methylanisole** is not widely published, a plausible and commonly utilized synthetic pathway involves the Sandmeyer reaction, starting from its aniline analogue.

Proposed Synthetic Pathway

The logical workflow for the synthesis of **3,5-Dibromo-4-methylanisole** is depicted below. This pathway highlights the key transformation from the precursor, 3,5-Dibromo-4-methylaniline.



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Caption: Proposed synthesis of **3,5-Dibromo-4-methylanisole** via a Sandmeyer-type reaction.

Experimental Considerations

Step 1: Diazotization of 3,5-Dibromo-4-methylaniline

The initial step involves the conversion of the primary aromatic amine, 3,5-Dibromo-4-methylaniline, into a diazonium salt. This is typically achieved by treating the amine with nitrous acid (HNO_2), which is generated in situ from sodium nitrite (NaNO_2) and a strong acid, such as sulfuric acid or hydrochloric acid, at low temperatures ($0-5\text{ }^\circ\text{C}$) to ensure the stability of the diazonium salt.

Step 2: Conversion to **3,5-Dibromo-4-methylanisole**

The subsequent step involves the displacement of the diazonium group. To obtain the anisole derivative, the diazonium salt solution is subjected to hydrolysis, typically by heating in an aqueous solution. This replaces the diazonium group with a hydroxyl group, forming the corresponding phenol. The resulting phenol can then be methylated using a suitable methylating agent, such as dimethyl sulfate or methyl iodide, under basic conditions to yield the final product, **3,5-Dibromo-4-methylanisole**.

Potential Biological Activities of Brominated Anisoles

While specific biological studies on **3,5-Dibromo-4-methylanisole** are not extensively documented, the broader class of brominated phenols and their derivatives, including brominated anisoles, has been a subject of interest in environmental and toxicological research. Brominated phenols are known to be used as flame retardants, herbicides, and antimicrobial agents. Some brominated anisoles are metabolites of these compounds and can be found in the environment, particularly in marine ecosystems.

The presence of bromine atoms can significantly influence the biological properties of aromatic compounds, often enhancing their lipophilicity and, in some cases, their biological activity.

Related Compounds

For researchers interested in structure-activity relationships, several related brominated methylanisoles are commercially available and have been characterized. The structural relationship between these compounds can inform the design of new derivatives and studies.

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